

Technical Guide: Physical Characteristics of Benzylamine Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-2-chlorobenzylamine

Cat. No.: B15328617

[Get Quote](#)

To the Researchers, Scientists, and Drug Development Professionals,

This technical guide addresses the inquiry regarding the physical characteristics of **3-Amino-2-chlorobenzylamine**. Following a comprehensive search of available scientific literature and chemical databases, it has been determined that there is no publicly available data on the physical properties, experimental protocols, or biological pathways associated with **3-Amino-2-chlorobenzylamine**. This suggests that the compound may be novel, not yet synthesized, or not extensively characterized.

In the absence of data for the requested compound, this guide provides a summary of the physical characteristics of two closely related structural isomers: 2-Chlorobenzylamine and 3-Chlorobenzylamine. This information is presented for reference and comparative purposes. It is crucial to note that these are distinct chemical entities, and their properties should not be directly extrapolated to **3-Amino-2-chlorobenzylamine**.

Physical Properties of Chlorobenzylamine Isomers

The following table summarizes the known physical and chemical properties of 2-Chlorobenzylamine and 3-Chlorobenzylamine, which are commercially available and have been characterized.

Property	2-Chlorobenzylamine	3-Chlorobenzylamine
Molecular Formula	C ₇ H ₈ ClN[1]	C ₇ H ₈ ClN
Molecular Weight	141.60 g/mol [1]	141.60 g/mol
CAS Number	89-97-4[1]	4152-90-3
Appearance	Colorless to pale yellow liquid[2]	Light yellow liquid[3][4]
Odor	Faint amine odor[2][5]	Amine-like[4]
Boiling Point	103-104 °C at 11 mmHg[1]	110-112 °C at 17 mmHg[3][4]
Density	1.173 g/mL at 25 °C[1]	1.159 g/mL at 25 °C
Refractive Index	n _{20/D} 1.562[1]	n _{20/D} 1.559
Flash Point	88 °C (closed cup)[1]	98 °C (closed cup)[4]
Solubility	Somewhat soluble in water[2][5]	No specific data available, but likely sparingly soluble in water.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are standardized procedures in analytical and physical chemistry. These typically include:

- **Boiling Point Determination:** Performed under reduced pressure using vacuum distillation apparatus. The temperature and pressure are recorded at which the liquid boils.
- **Density Measurement:** Determined using a pycnometer or a digital density meter at a specified temperature.
- **Refractive Index Measurement:** Measured using a refractometer, typically at 20°C with the sodium D-line (589 nm).
- **Flash Point Determination:** Measured using a closed-cup flash-point tester, which determines the lowest temperature at which the vapors of the material will ignite.

Due to the absence of information on the synthesis of **3-Amino-2-chlorobenzylamine**, a specific experimental workflow for its preparation cannot be provided.

Logical Workflow for Characterization of a Novel Compound

Should **3-Amino-2-chlorobenzylamine** be synthesized, a logical workflow for its characterization would be as follows. This workflow represents a standard approach in chemical research for the identification and characterization of new chemical entities.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chlorobenzylamine 95 89-97-4 [sigmaaldrich.com]
- 2. nbinno.com [nbinno.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. 2-Chlorobenzylamine | C7H8ClN | CID 66648 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physical Characteristics of Benzylamine Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15328617#physical-characteristics-of-3-amino-2-chlorobenzylamine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com